

Proper Disposal Procedures: 4-Propoxybenzofuran-6-amine

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Compound of Interest

Compound Name: 4-Propoxybenzofuran-6-amine

CAS No.: 1330752-97-0

Cat. No.: B11808303

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Executive Summary

4-Propoxybenzofuran-6-amine is a specialized heterocyclic building block often utilized in medicinal chemistry for drug discovery (e.g., 5-HT receptor agonists).^{[1][2][3]} As a substituted benzofuran amine, it presents a dual hazard profile: acute toxicity/corrosivity typical of primary aromatic amines and aquatic toxicity/potential carcinogenicity associated with the benzofuran core.^[3]

Immediate Directive:

- NEVER dispose of this compound down the drain.^{[2][3]}
- SEGREGATE from strong oxidizing agents and acids immediately.^{[2][3]}
- INCINERATION is the only approved final disposal method.^{[2][3]}

Chemical Profile & Hazard Assessment

To dispose of a chemical safely, one must understand its reactivity.[3] This molecule combines an electron-rich benzofuran ring with a basic amine and a lipophilic propoxy chain.[1][2][3]

Feature	Hazard Implication
Primary Amine (-NH ₂)	Corrosive/Irritant: High pH potential.[1][2][3] Can form salts with acids.[1][2][3] Absorbs through skin.[1][2][3]
Benzofuran Core	Aquatic Toxicity & Carcinogenicity: Polycyclic aromatic heterocycles are often persistent bioaccumulators (PBT).[2][3]
Propoxy Group	Lipophilicity: Increases skin permeation rates, making handling more dangerous than simple aniline derivatives.[2][3]

Key Physical Properties (Class-Based Estimates):

- State: Solid (likely off-white to brown powder).[1][2][3]
- Solubility: Low in water; High in organic solvents (DMSO, Methanol, DCM).[3]
- Incompatibility: Acid chlorides, acid anhydrides, strong oxidizers (risk of exothermic decomposition).[3]

Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient for lipophilic aromatic amines.[1][3]

PPE Category	Specification	Rationale
Hand Protection	Double-gloving required. Inner: Nitrile (0.11 mm) Outer: Silver Shield® or Laminate (if in solution)	The propoxy group enhances lipid solubility, allowing the amine to permeate standard nitrile rapidly.[1][2][3]
Respiratory	N95 (Solids) or Half-mask with OV/P100 cartridges (Liquids/Solutions)	Prevents inhalation of sensitized dust or solvent vapors.[1][2][3]
Eye/Face	Chemical Splash Goggles	Standard safety glasses do not protect against airborne dust entry.[1][2][3]
Body	Tyvek® Lab Coat or Apron	Prevents contamination of street clothes; aromatic amines stain and absorb.[2][3]

Disposal Workflows

A. Solid Waste (Pure Compound)[1][3]

- Container: Use a wide-mouth HDPE jar or amber glass jar.
- Labeling: Must be labeled "Hazardous Waste - Toxic Solid (Organic Amine)."[1][2][3]
- Protocol:
 - Transfer solid waste into the container inside a fume hood.[2][3]
 - Do not mix with other solid wastes (silica, filter paper) to maintain accurate inventory for the waste contractor.[2][3]
 - Wipe the exterior of the container with a methanol-dampened wipe (dispose of wipe as solid hazardous waste).[1][3]

B. Liquid Waste (Reaction Mixtures/Mother Liquors)

The disposal path depends entirely on the solvent system used.[3]

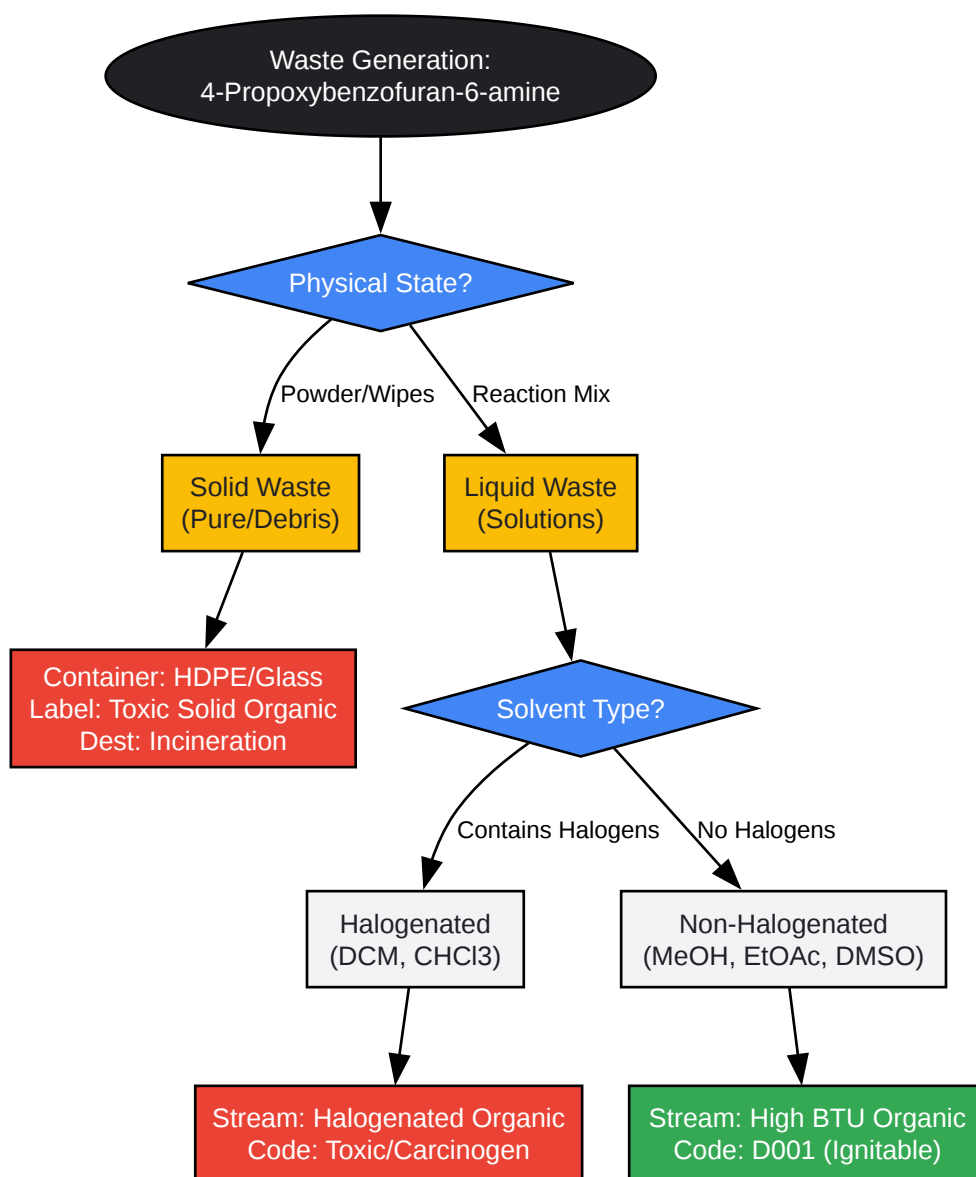
- Scenario 1: Non-Halogenated Solvents (e.g., Methanol, DMSO, Ethyl Acetate)[2][3]
 - Stream: Non-Halogenated Organic Waste (High BTU).[2][3]
 - Code: D001 (Ignitable).
- Scenario 2: Halogenated Solvents (e.g., DCM, Chloroform)[2][3]
 - Stream: Halogenated Organic Waste.[1][2][3]
 - Precaution: Ensure pH is >9. If acidic, the amine may precipitate as a salt.[2][3] Keep basic/neutral to ensure solubility for incineration.[1][2][3]

C. Contaminated Consumables[1][4][5][6]

- Items: Syringes, needles, TLC plates, gloves.[2][3]
- Protocol: Place in a dedicated "Chemically Contaminated Debris" bucket (usually yellow or red bin).[2][3] Do not place in regular trash or biohazard bags.

Visualized Decision Matrix

The following diagram illustrates the logical flow for segregating waste streams containing **4-Propoxybenzofuran-6-amine**.



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Figure 1: Waste Stream Segregation Logic for Benzofuran Amines.

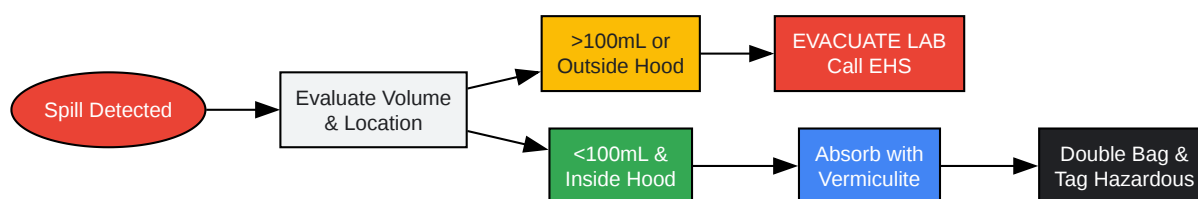
Spill Contingency Protocol

In the event of a spill outside the fume hood, execute the "C-E-N-D" protocol immediately.

- C - Control: Alert nearby personnel. Isolate the area (15 ft radius).
- E - Equip: Don appropriate PPE (Double Nitrile gloves, Tyvek, Respirator).[\[2\]](#)[\[3\]](#)

- N - Neutralize/Absorb:
 - Solids: Cover with wet paper towels (to prevent dust) and sweep carefully.[3]
 - Liquids: Use a universal absorbent (vermiculite or chem-pads).[1][2][3] Do not use paper towels alone as they may increase flammability if the solvent is volatile.[3]
- D - Dispose: Place all cleanup materials into a heavy-duty plastic bag, seal, and label as "Hazardous Spill Debris - Contains Aromatic Amines."[1][2][3]

Emergency Response Workflow



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Figure 2: Immediate Spill Response Decision Tree.

Regulatory Compliance & Transport

When preparing this waste for pickup by your EHS contractor (e.g., Veolia, Clean Harbors, Triumvirate):

- US EPA (RCRA): While **4-Propoxybenzofuran-6-amine** is not explicitly P-listed, it must be characterized by its toxicity and ignitability (if in solvent).[1][2][3]
 - Characteristic Codes: D001 (Ignitable), D003 (Reactive - if applicable).
- DOT Shipping (if pure):
 - Likely Class 6.1 (Toxic Substance).[1][3]
 - Proper Shipping Name: Toxic solids, organic, n.o.s. (benzofuran derivatives).[1][3][4][5][6][7]

References

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Retrieved from [\[Link\]](#)^{[1][2][3]}
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